

# 2-Chloro-5-nitropyrazine physicochemical properties

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## Compound of Interest

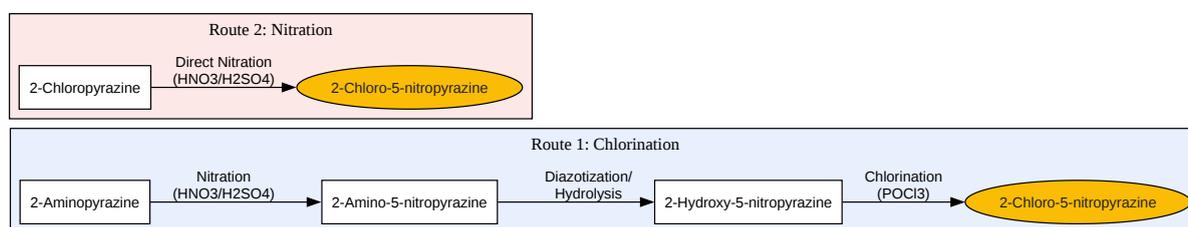
Compound Name: 2-Chloro-5-nitropyrazine

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## Molecular Structure and Identification

**2-Chloro-5-nitropyrazine** is a disubstituted pyrazine, a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 4. The presence of a chlorine atom at the 2-position and a strongly electron-withdrawing nitro group at the 5-position makes it a highly electron-deficient system, which is key to its reactivity.



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